

# Commercial Suppliers and Availability of Salbutamol-d9 (acetate): A Technical Guide

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## Compound of Interest

Compound Name: Salbutamol-d9 (acetate)

Cat. No.: B15088746

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial suppliers, availability, and technical specifications of **Salbutamol-d9 (acetate)**, a deuterated analog of Salbutamol. This stable isotope-labeled compound is primarily utilized as an internal standard in quantitative analyses, such as chromatography-mass spectrometry (GC-MS or LC-MS), to ensure the accuracy and precision of Salbutamol detection in various biological matrices.<sup>[1]</sup>

## Commercial Availability

**Salbutamol-d9 (acetate)**, also known by its synonym Albuterol-d9 (acetate)<sup>[2][3]</sup>, is available from several reputable suppliers of research chemicals and analytical standards. The compound is typically supplied as a neat solid or in a solution at a specified concentration. Availability and pricing can be obtained directly from the suppliers' websites or by contacting their sales departments.

## Key Suppliers of Salbutamol-d9 (acetate)

Supplier	Product Name	Catalog/Product Number	CAS Number	Additional Information
MedChemExpress	Salbutamol-d9 acetate	HY-B1037S3	1781417-68-2	Offered for research use only. <a href="#">[2]</a> <a href="#">[4]</a>
WITEGA Laboratorien	Salbutamol-D9 acetate	BA044	1781417-68-2	Also referred to as Albuterol-D9 acetate. <a href="#">[3]</a>
Cayman Chemical	Salbutamol-d9	(±)	1173021-73-2	Intended for use as an internal standard for quantification by GC- or LC-MS. <a href="#">[1]</a>
Sigma-Aldrich (MilliporeSigma)	Salbutamol-(tert-butyl-d9) acetate	32143	1173021-73-2	Part of the VETRANAL® analytical standard product line.
Simson Pharma Limited	Salbutamol-D9 (Albuterol D9) Acetate	-	1781417-68-2	Accompanied by a Certificate of Analysis.

## Technical Data

The following table summarizes the key technical specifications for **Salbutamol-d9 (acetate)** as reported by various suppliers. Researchers should always refer to the supplier-specific Certificate of Analysis for the most accurate and lot-specific data.

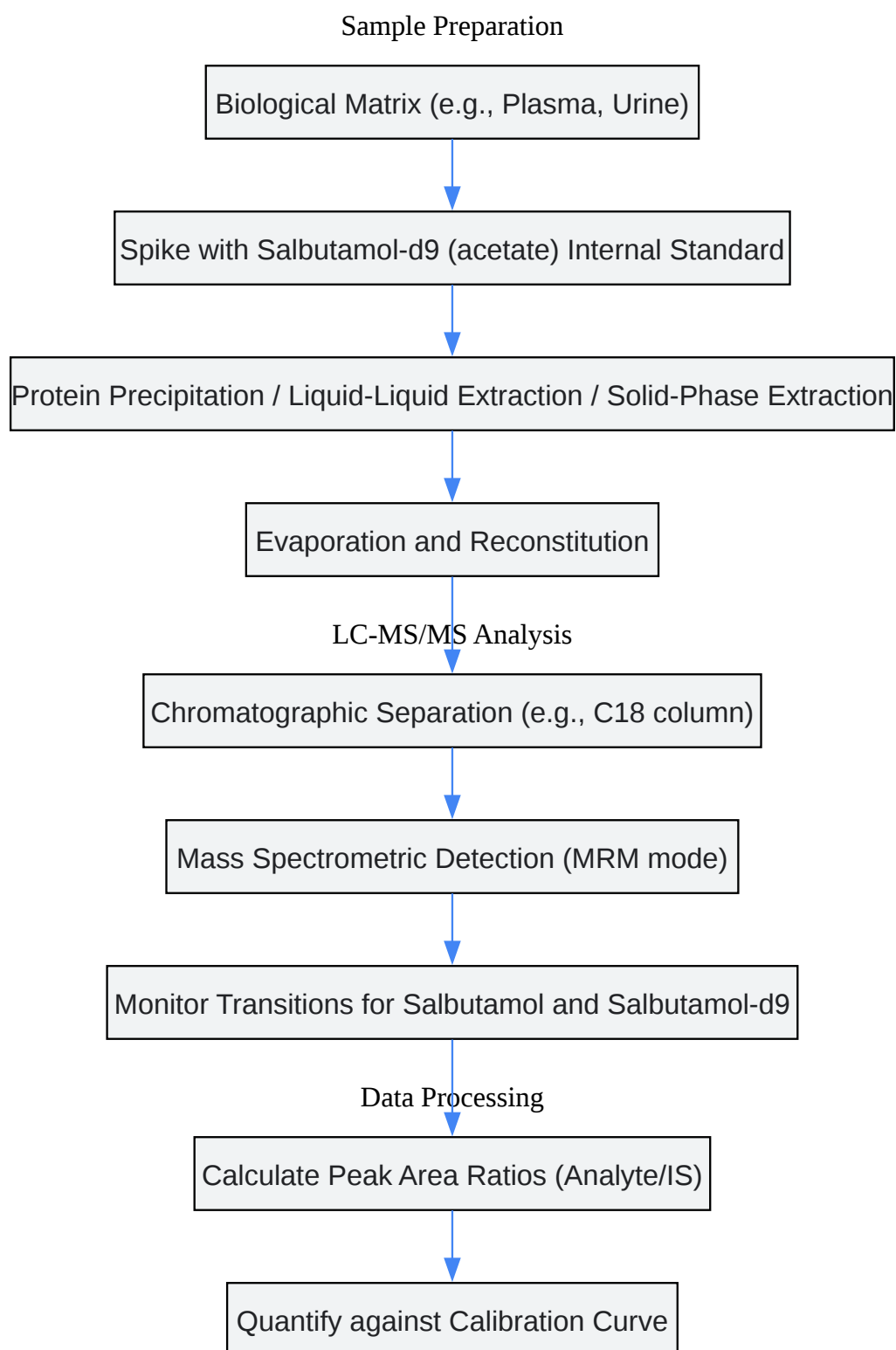
## Chemical and Physical Properties

Property	Value	Source
Chemical Name	2-(tert-Butyl-D9-amino)-1-(4-hydroxy-3-hydroxy-methylphenyl)ethanol acetate	WITEGA Laboratorien[3]
Synonyms	(±)-Albuterol-d9, (±)-Salbutamol-d9, DL-Salbutamol-d9	Cayman Chemical[1]
Molecular Formula	C <sub>13</sub> D <sub>9</sub> H <sub>12</sub> NO <sub>3</sub> · C <sub>2</sub> H <sub>4</sub> O <sub>2</sub>	Sigma-Aldrich
Molecular Weight	308.42 g/mol	Sigma-Aldrich
Purity	≥99% deuterated forms (d <sub>1</sub> -d <sub>9</sub> )	Cayman Chemical[1]
Solubility	Methanol: Slightly Soluble, Water: Slightly Soluble	Cayman Chemical[1]

## Experimental Protocols and Applications

**Salbutamol-d9 (acetate)** is an essential tool for pharmacokinetic studies, therapeutic drug monitoring, and forensic toxicology. Its primary application is as an internal standard in bioanalytical methods to compensate for variability in sample preparation and instrument response.

## General Workflow for Quantification of Salbutamol using Salbutamol-d9 (acetate) as an Internal Standard

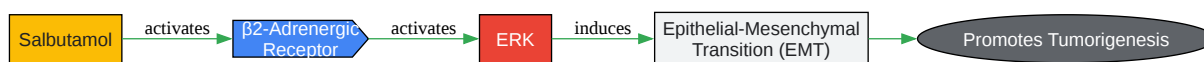


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Caption: General workflow for the quantification of Salbutamol.

## Salbutamol Signaling Pathway

Salbutamol is a short-acting  $\beta$ 2-adrenergic receptor agonist.[2] Its mechanism of action involves the activation of the  $\beta$ 2-adrenergic receptor, which can influence downstream signaling pathways such as the ERK/EMT pathway, implicated in tumorigenesis in certain cancer cells.[2]



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